

# A Technical Guide to the Physical Properties of 2-Furancarboxylic Acid, Anhydride

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## Compound of Interest

Compound Name: 2-Furancarboxylic acid, anhydride

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## Introduction

**2-Furancarboxylic acid, anhydride**, also known as 2-furoic anhydride, is a derivative of 2-furancarboxylic acid. It serves as a reactive building block, primarily of academic and research interest, particularly in the synthesis of bio-based polymers like polyesters. Its anhydride group provides two reactive sites for esterification, making it a candidate monomer for step-growth polymerization. This document provides a concise overview of its key physical properties, accompanied by generalized experimental protocols for their determination.

## Core Physical Properties

The physical characteristics of **2-Furancarboxylic acid, anhydride** are essential for its handling, application in synthesis, and for purification procedures. The quantitative data available for this compound are summarized below.

Physical Property	Value	Notes
Molecular Formula	C <sub>10</sub> H <sub>6</sub> O <sub>5</sub>	
Molecular Weight	206.15 g/mol	[1][2]
Melting Point	55-59 °C	[1][3]
Boiling Point	200 °C	at 20 Torr[1][3]
Density	1.353 g/cm <sup>3</sup>	Predicted value[1][3]

## Experimental Protocols

The following sections detail generalized methodologies for determining the key physical properties of solid organic compounds such as **2-Furancarboxylic acid, anhydride**.

### Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of dry **2-Furancarboxylic acid, anhydride** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then tapped gently to pack the solid into the closed end, aiming for a sample height of 1-2 mm.[2][4]
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus (such as a Thiele tube or a modern digital instrument) containing a heat-transfer fluid (e.g., mineral oil) or a heated metal block.[3][4]
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[3][5]

- Data Recording: Two temperatures are recorded: the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2.[2][3]

## Boiling Point Determination

Given that **2-Furancarboxylic acid, anhydride** is a solid at room temperature, its boiling point is determined at reduced pressure to prevent decomposition at high temperatures.

Methodology: Distillation under Reduced Pressure

- Apparatus Setup: A small quantity of the compound is placed in a distillation flask. The flask is connected to a condenser, a receiving flask, and a vacuum source. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Pressure Reduction: The pressure inside the apparatus is slowly reduced to the desired level (e.g., 20 Torr) using a vacuum pump, monitored by a manometer.
- Heating: The distillation flask is gently heated. The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.[1][6][7]

## Density Determination

The density of a solid can be determined by measuring the volume of a liquid displaced by a known mass of the solid.

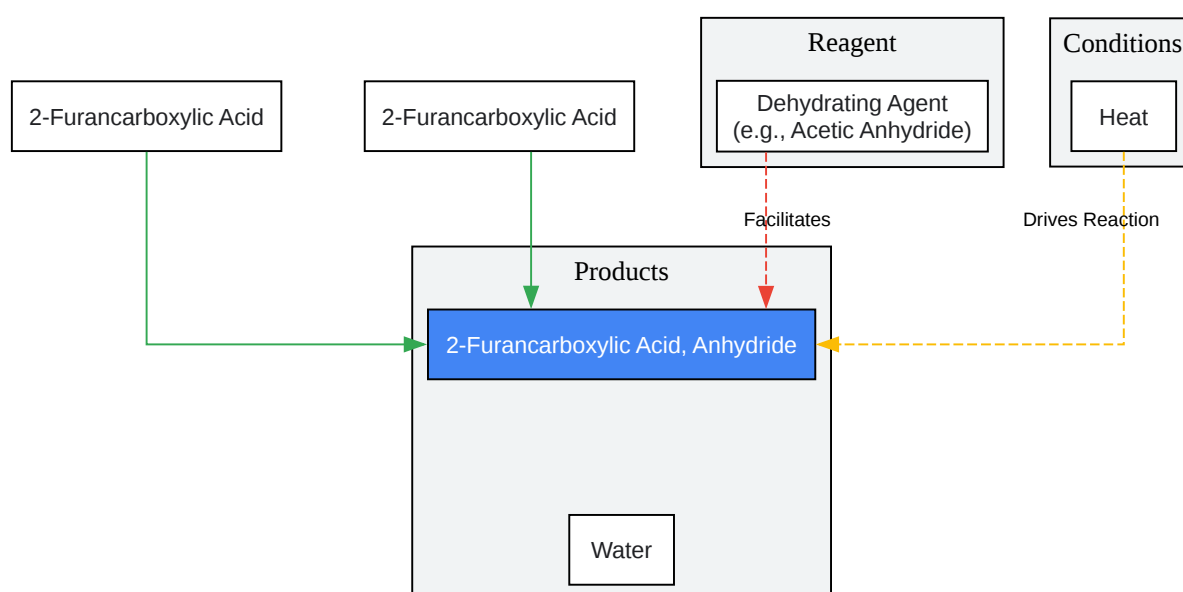
Methodology: Liquid Displacement

- Mass Measurement: A sample of **2-Furancarboxylic acid, anhydride** is weighed accurately using an analytical balance.
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the anhydride is insoluble (e.g., a non-polar solvent). The initial volume of the liquid is recorded.
- Displacement: The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.

- **Final Volume Measurement:** The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the solid.
- **Calculation:** The density is calculated by dividing the mass of the solid by its determined volume.

## Synthesis Workflow Visualization

**2-Furancarboxylic acid, anhydride** is typically synthesized via the dehydration of its parent carboxylic acid. This process involves the removal of one molecule of water from two molecules of 2-furancarboxylic acid, often facilitated by a dehydrating agent like acetic anhydride.



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Caption: Synthesis of **2-Furancarboxylic acid, anhydride** via dehydration.

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